

N-(tert-Butyl)hydroxylamine acetate synthesis protocol

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Compound of Interest

Compound Name:	<i>N</i> -(tert-Butyl)hydroxylamine acetate
CAS No.:	253605-31-1
Cat. No.:	B1277880

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An In-Depth Technical Guide to the Synthesis and Handling of **N-(tert-Butyl)hydroxylamine Acetate**

Introduction

N-(tert-Butyl)hydroxylamine, a pivotal N-alkylated hydroxylamine, serves as a cornerstone intermediate in advanced organic synthesis. Its unique structure, featuring a sterically demanding tert-butyl group, imparts specific reactivity, making it a valuable precursor for synthesizing nitrones, hydroxamic acids, and various C-nitroso compounds.[1] These derivatives are integral to the development of active pharmaceutical ingredients (APIs) and other specialty chemicals.[2][3]

While the free base of N-(tert-butyl)hydroxylamine exists as a viscous liquid prone to aerial oxidation, its salt forms offer superior stability and handling characteristics.[1][4] The acetate salt, in particular, presents significant advantages. It is a crystalline solid that is not only easier to manage and store than the free base but also possesses unique solubility properties that facilitate its purification.[3] Notably, its ability to be partitioned from an aqueous phase into an

organic solvent like ethyl acetate is a surprising and highly beneficial discovery, simplifying isolation and workup procedures significantly.[4][5]

This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals on the synthesis, purification, and handling of **N-(tert-Butyl)hydroxylamine acetate**, grounding its protocols in established chemical principles and safety practices.

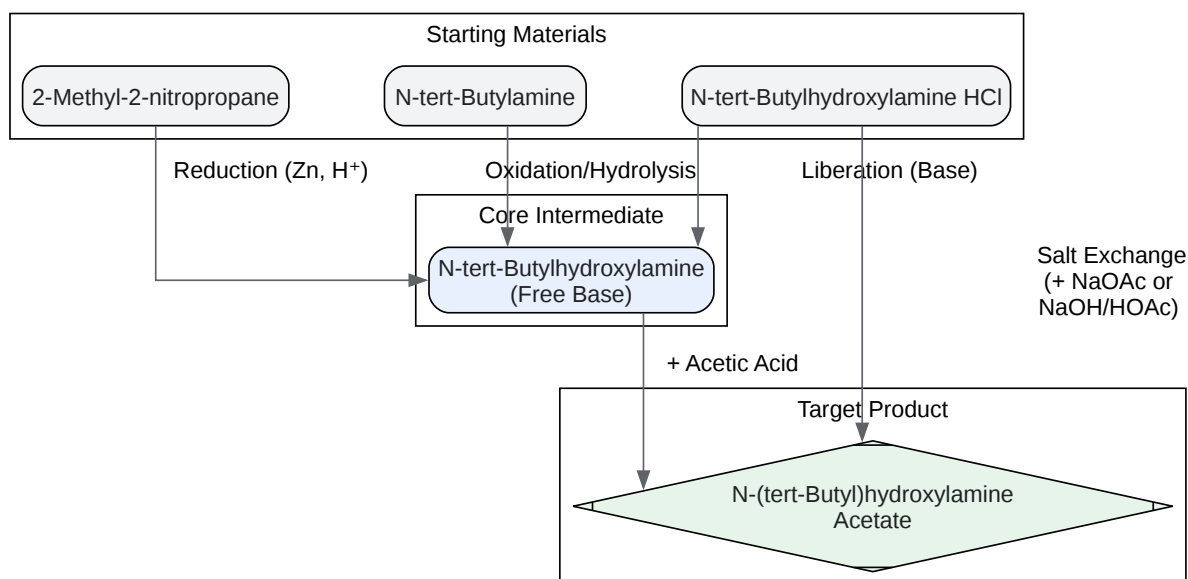
Physicochemical and Structural Properties

A clear understanding of the properties of N-(tert-butyl)hydroxylamine and its common salts is essential for its effective use. The following table summarizes key data for the free base, its hydrochloride salt, and the target acetate salt.

Property	N-(tert-Butyl)hydroxylamine	N-(tert-Butyl)hydroxylamine HCl	N-(tert-Butyl)hydroxylamine Acetate
Molecular Formula	C ₄ H ₁₁ NO[1]	C ₄ H ₁₂ ClNO[1]	C ₆ H ₁₅ NO ₃ [6]
Molecular Weight	89.14 g/mol [1]	125.60 g/mol [1]	149.19 g/mol [7]
CAS Number	16649-50-6[1]	57497-39-9[1]	253605-31-1[6]
Appearance	Viscous liquid[1]	White crystalline solid[1]	White to yellowish powder/solid[4]
Melting Point	N/A	183-189°C[1]	~68°C[4]
Boiling Point	120.9°C[1]	N/A	Can be distilled under reduced pressure[4][5]

Core Synthesis Strategies

The preparation of **N-(tert-Butyl)hydroxylamine acetate** can be approached via several distinct synthetic routes. The choice of method often depends on the available starting materials, scale, and desired purity. The primary strategies involve either the de novo synthesis of the N-(tert-butyl)hydroxylamine moiety followed by salt formation, or a direct salt exchange from a pre-existing hydrochloride salt.



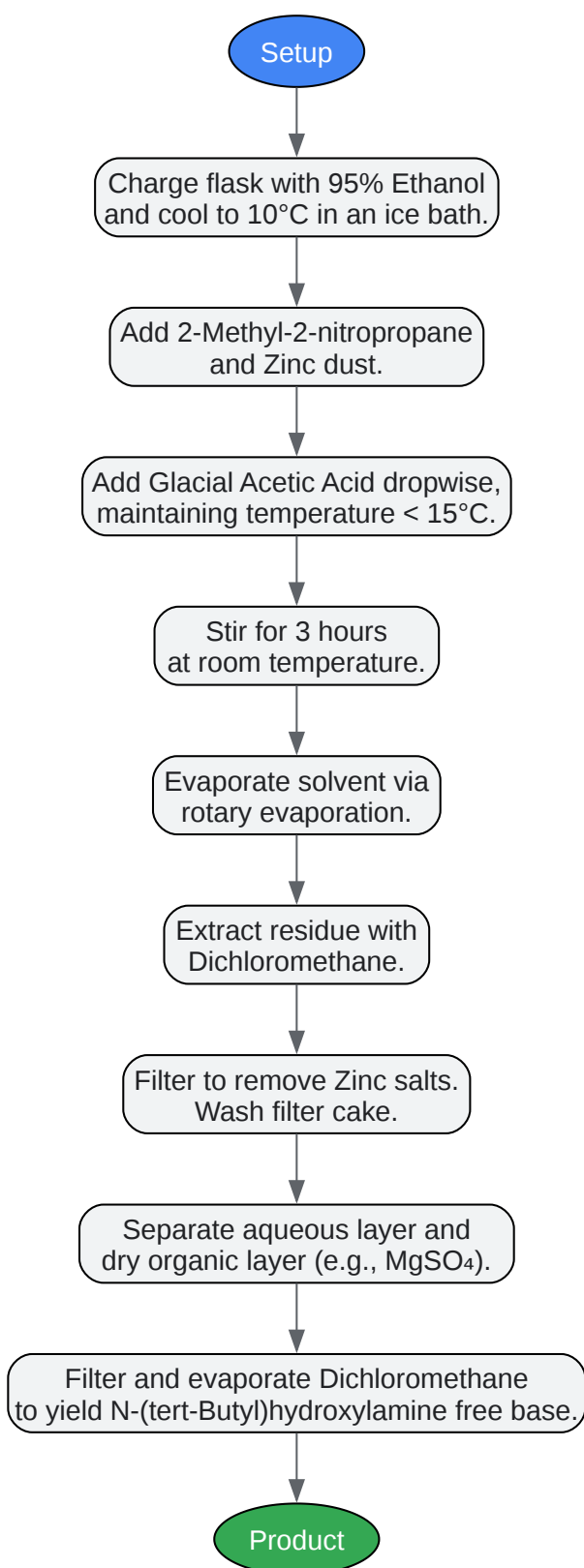
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Caption: Overview of synthetic pathways to **N-(tert-Butyl)hydroxylamine Acetate**.

Route 1: Reductive Synthesis from 2-Methyl-2-nitropropane

This classic and reliable method involves the reduction of a nitroalkane to the corresponding hydroxylamine. The use of zinc dust in the presence of an acid provides the necessary reducing environment.

Causality and Mechanistic Insight: The reaction proceeds via a series of single-electron transfers from the zinc metal to the nitro group. The acetic acid serves as a proton source, facilitating the stepwise reduction and preventing further reduction to the amine. The reaction is exothermic, and temperature control is crucial to avoid side reactions and ensure selectivity for the hydroxylamine product.^[4]



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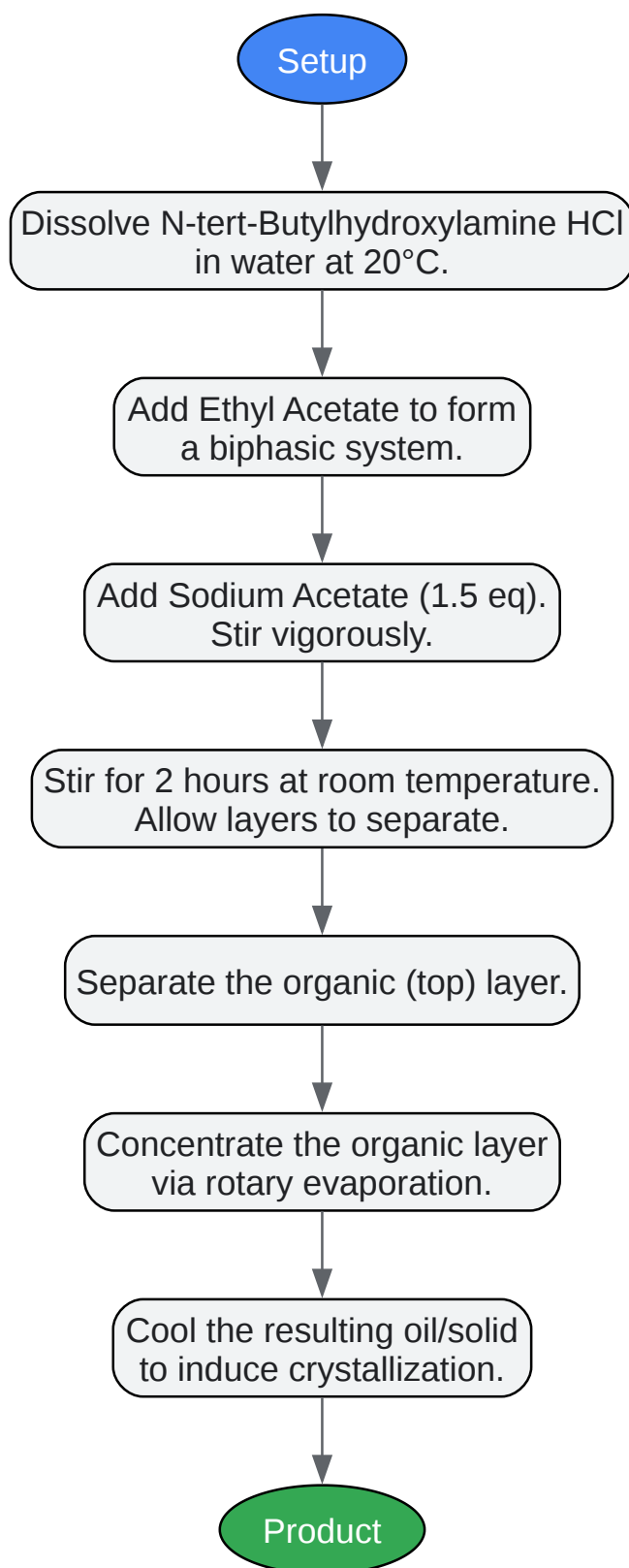
Caption: Workflow for the synthesis of N-(tert-Butyl)hydroxylamine free base.

- Setup: Equip a three-neck round-bottom flask with a magnetic stirrer, thermometer, and an addition funnel.
- Reaction Initiation: Charge the flask with 95% ethanol (approx. 5.7 L per mole of nitroalkane) and cool the solution to 10°C using an ice bath.[8]
- Reagent Addition: To the cooled ethanol, add 2-methyl-2-nitropropane (1.0 eq) and zinc dust (1.5 eq) in single portions.[8]
- Controlled Acidification: Add glacial acetic acid (3.0 eq) dropwise via the addition funnel. The rate of addition must be carefully controlled to maintain the internal reaction temperature below 15°C.[8]
- Reaction Completion: After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 3 hours.[8]
- Workup - Part 1 (Solvent Removal): Remove the ethanol by rotary evaporation. The resulting residue will contain the hydroxylamine product, zinc acetate, and water.[8]
- Workup - Part 2 (Extraction): Add dichloromethane (approx. 0.8 L per mole of starting material) to the residue and filter the mixture through a Buchner funnel to remove the insoluble zinc acetate cake. Wash the filter cake with two additional portions of dichloromethane.[1][8]
- Workup - Part 3 (Purification): Combine the filtrates in a separatory funnel, remove the aqueous layer, and dry the organic layer over anhydrous magnesium sulfate.[8]
- Isolation: Filter off the drying agent and remove the dichloromethane by rotary evaporation to yield N-(tert-butyl)hydroxylamine as a viscous liquid.[8]
- Acetate Salt Formation: Dissolve the resulting free base in a suitable solvent (e.g., ethyl acetate, diisopropyl ether) and treat it with one equivalent of glacial acetic acid to precipitate or crystallize the acetate salt.[4]

Route 2: Acetate Salt Synthesis via Salt Exchange

This is the preferred and most direct method when N-(tert-butyl)hydroxylamine hydrochloride is used as the starting material. It leverages favorable solubility and partitioning equilibria to achieve a clean conversion.

Causality and Mechanistic Insight: This process is an anion exchange reaction. In an aqueous solution, the hydrochloride salt is dissociated. Upon addition of sodium acetate, the acetate anion concentration increases. **N-(tert-Butyl)hydroxylamine acetate** is significantly more soluble in organic solvents like ethyl acetate than in water, while sodium chloride is insoluble in ethyl acetate. This differential solubility drives the equilibrium towards the formation of the acetate salt in the organic phase, allowing for its efficient extraction and separation from the inorganic byproduct.^{[4][5]}



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